

Certificate of analysis for Pyrrole-2,3,4,5-d4 reference material

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Compound of Interest

Compound Name: Pyrrole-2,3,4,5-d4

Cat. No.: B579794

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Pyrrole-2,3,4,5-d4 Reference Material: A Comparative Analysis

For researchers, scientists, and drug development professionals requiring isotopically labeled compounds, the quality and purity of reference materials are paramount. This guide provides a detailed comparison of **Pyrrole-2,3,4,5-d4** and an alternative deuterated pyrrole reference material, Pyrrole-d5. The following sections present a quantitative comparison of their specifications, detailed experimental protocols for their analysis, and a visual representation of the analytical workflow.

Quantitative Comparison of Deuterated Pyrrole Reference Materials

The selection of a suitable deuterated reference material is critical for applications such as metabolic studies, as internal standards in mass spectrometry-based quantification, and in mechanistic studies. The key parameters for such materials are isotopic enrichment and chemical purity. Below is a comparison of **Pyrrole-2,3,4,5-d4**, typically supplied by CDN Isotopes, and Pyrrole-d5, available from suppliers like Sigma-Aldrich.

Parameter	Pyrrole-2,3,4,5-d4 (CDN Isotopes D-1434)	Pyrrole-d5 (Sigma-Aldrich)
Isotopic Purity	98 atom % D[1]	98 atom % D
Chemical Purity	Minimum 98%	99% (CP)
Molecular Formula	C ₄ D ₄ HN	C ₄ D ₅ N
Molecular Weight	71.11[1]	72.12
CAS Number	17767-94-1[1]	18430-85-8

Experimental Protocols

The certification of deuterated reference materials relies on rigorous analytical testing to confirm their identity, isotopic enrichment, and chemical purity. The following are detailed methodologies for key experiments.

Determination of Isotopic Purity by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the isotopic enrichment of the deuterated pyrrole reference material.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of the deuterated pyrrole standard.
 - Dissolve the sample in a deuterated solvent that does not have signals overlapping with the analyte signals (e.g., Chloroform-d, Acetone-d6).
 - Transfer the solution to a 5 mm NMR tube.
- Instrumentation:
 - A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a proton and deuterium probe.

- ^1H NMR Acquisition:
 - Acquire a standard proton NMR spectrum to identify and integrate the signals of any residual, non-deuterated protons in the pyrrole ring.
 - The presence of small signals in the regions corresponding to the C-H protons of pyrrole allows for the calculation of the percentage of non-deuterated species.
- ^2H NMR Acquisition:
 - Acquire a deuterium NMR spectrum. This will show signals corresponding to the deuterium atoms in the pyrrole ring.
 - The integration of these signals confirms the positions of deuteration.
- Data Analysis:
 - The isotopic enrichment is calculated by comparing the integral of the residual proton signals in the ^1H NMR spectrum to the integral of the deuterium signals in the ^2H NMR spectrum, or by comparing the residual proton signals to a known internal standard.

Determination of Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To identify and quantify any volatile organic impurities in the deuterated pyrrole reference material.

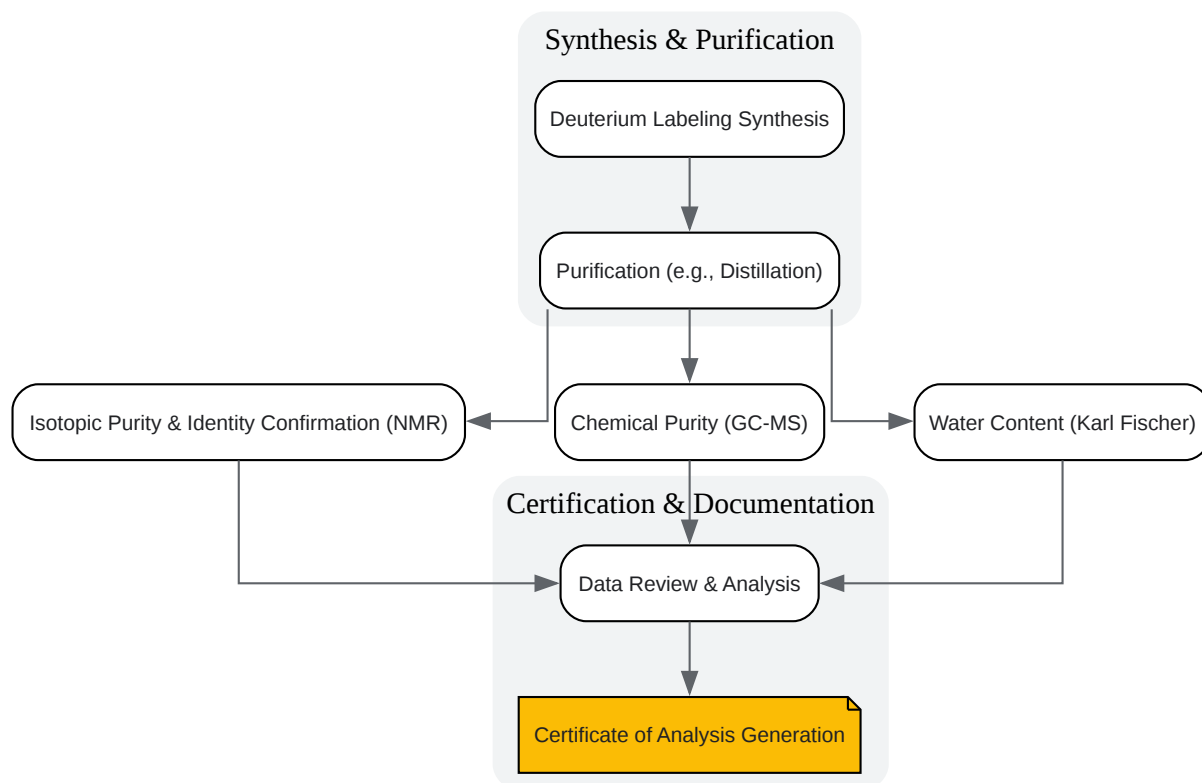
Methodology:

- Sample Preparation:
 - Prepare a stock solution of the deuterated pyrrole standard in a high-purity volatile solvent (e.g., dichloromethane or ethyl acetate) at a concentration of approximately 1 mg/mL.
 - Prepare a series of dilutions from the stock solution to establish a calibration curve if quantitative analysis of impurities is required.
- Instrumentation:

- A gas chromatograph equipped with a capillary column suitable for the analysis of volatile heterocyclic compounds (e.g., a DB-5ms or equivalent).
- The GC is coupled to a mass spectrometer detector.
- GC-MS Conditions:
 - Injector Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.
 - Final hold: Hold at 250 °C for 5 minutes.
 - Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 35-350.
- Data Analysis:
 - The total ion chromatogram (TIC) is analyzed to identify any peaks other than the main deuterated pyrrole peak.
 - The mass spectrum of each impurity peak is compared to a spectral library (e.g., NIST) for identification.
 - The chemical purity is typically determined by the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Visualizing the Analytical Workflow

The following diagram illustrates the logical workflow for the certification of a deuterated reference material like **Pyrrole-2,3,4,5-d4**.



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References

- 1. cdnisotopes.com [cdnisotopes.com]

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